

Personal protective equipment for handling Octyl 4-Methoxycinnamate

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Compound of Interest

Compound Name: Octyl 4-Methoxycinnamate

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Essential Safety and Handling Guide for Octyl 4-Methoxycinnamate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Octyl 4-Methoxycinnamate** (also known as Octinoxate or Ethylhexyl Methoxycinnamate) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical Information:

Property	Value
Chemical Name	Octyl 4-Methoxycinnamate
Synonyms	Octinoxate, Ethylhexyl Methoxycinnamate
CAS Number	5466-77-3
Molecular Formula	C ₁₈ H ₂₆ O ₃
Appearance	Colorless to light yellow liquid[1]
Solubility	Insoluble in water[1]

Hazard Identification and Personal Protective Equipment (PPE)

Octyl 4-Methoxycinnamate is not classified as a hazardous substance, however, it may cause slight irritation upon contact with skin or eyes.[1][2] Therefore, adherence to standard laboratory safety practices and the use of appropriate PPE is crucial.

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications
Eye Protection	Safety Glasses	Use equipment for eye protection.[3][4]
Hand Protection	Chemical-resistant gloves	Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[5]
Body Protection	Laboratory Coat	Standard laboratory coat to prevent skin contact.
Respiratory Protection	Not generally required	Respiratory protection is not required for normal handling. [5] If vapors or mists are generated, use a NIOSH-approved respirator.

Step-by-Step Handling Procedures

2.1. Preparation:

- Ensure the work area is well-ventilated.[2]
- Locate the nearest eyewash station and safety shower before beginning work.[2]
- Inspect all PPE for integrity before use.

- Have absorbent materials readily available for potential spills.

2.2. Handling:

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not breathe vapors or mists.[\[6\]](#)
- Keep away from heat, sparks, and open flames as the substance may be combustible at high temperatures.[\[1\]](#)[\[6\]](#)
- Keep the container tightly closed when not in use.[\[5\]](#)
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[7\]](#)

2.3. First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [1]
Skin Contact	Wash off with soap and plenty of water. [5] Get medical attention if irritation develops. [1]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. [1] [5]

Spill and Disposal Plan

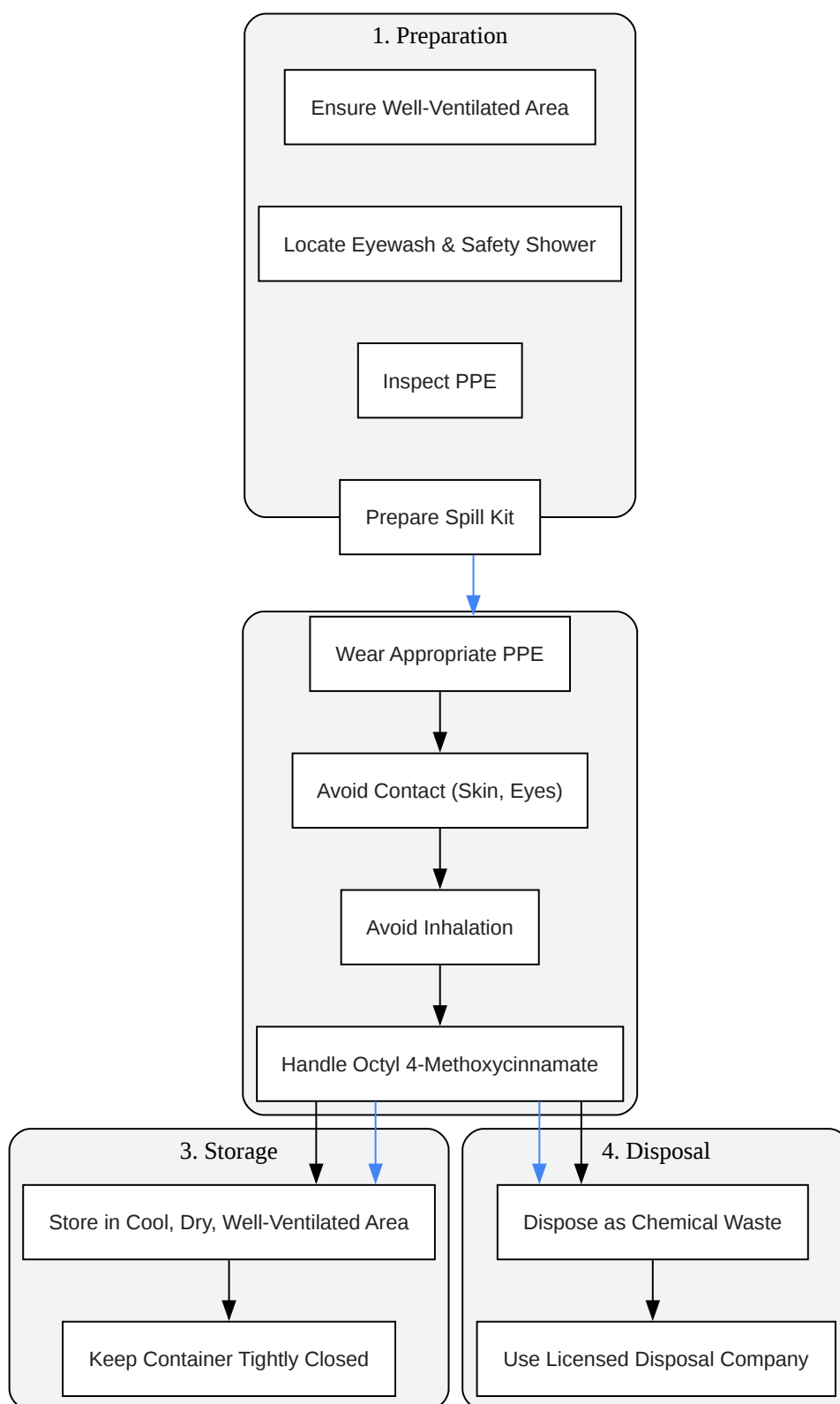
3.1. Spill Response:

- Small Spills: Absorb the spill with an inert material (e.g., sand, earth, vermiculite).[\[1\]](#)

- Place the absorbed material into a suitable, closed container for disposal.[1][5]
- Clean the spill area with soap and water.

3.2. Disposal:

- Dispose of unused **Octyl 4-Methoxycinnamate** and any contaminated materials as chemical waste.
- Offer surplus and non-recyclable solutions to a licensed disposal company.[5]
- Do not dispose of the chemical into sewers or waterways.[8]
- Contaminated packaging should be disposed of as unused product.[5] All disposal activities must be in accordance with local, state, and federal regulations.[1][8]



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Caption: Workflow for Safe Handling of **Octyl 4-Methoxycinnamate**.

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